

# An In-depth Technical Overview of Direct Red 212

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## Compound of Interest

Compound Name: Direct red 212

Cat. No.: B1172209

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This technical guide provides a summary of the available chemical information for the dye designated as "**Direct Red 212**." It is important to note that publicly accessible chemical databases and scientific literature lack consensus on a definitive molecular structure for this specific dye. This document aims to clarify the existing data and highlight areas where information is currently unavailable.

## Chemical Identity and Molecular Properties

A thorough review of chemical databases reveals ambiguity concerning the molecular formula and weight of **Direct Red 212**. The CAS Registry Number primarily associated with "**Direct Red 212**" is 12222-45-6. However, for this specific CAS number, a molecular formula and corresponding molecular weight are not consistently reported.<sup>[1][2]</sup>

Conversely, a different dye, "Solvent Red 212," is often cross-referenced and possesses a clearly defined chemical structure. To prevent confusion, the properties of both are presented below.

Table 1: Comparison of "**Direct Red 212**" and "Solvent Red 212"

Property	Direct Red 212	Solvent Red 212
CAS Registry Number	12222-45-6[1][2]	61300-98-9[3]
Molecular Formula	Not Available	C <sub>29</sub> H <sub>20</sub> N <sub>2</sub> O <sub>4</sub> [3]
Molecular Weight	Not Available	460.48 g/mol [3]
Chemical Class	Presumed to be a Direct Dye	Solvent Dye[3]
Molecular Structure	Not Publicly Available	Azomethine nickel complex[3]

## General Characteristics of Direct Dyes

Direct dyes belong to a class of water-soluble colorants.[4] They are primarily used for dyeing cellulosic fibers such as cotton, rayon, and paper.[4] The defining characteristic of direct dyes is their ability to be applied directly to the substrate in a neutral or slightly alkaline dyebath, without the need for a mordant.[4]

From a chemical standpoint, many direct dyes, particularly in the red spectrum, are azo dyes.[4][5][6][7] This means their molecular structure contains one or more azo groups (-N=N-), which act as the chromophore responsible for the color. The water solubility of these dyes is typically conferred by the presence of sulfonic acid salt groups (-SO<sub>3</sub>Na).[4]

## Experimental Protocols

Due to the lack of specific published research on "**Direct Red 212**" (CAS 12222-45-6), there are no established experimental protocols for its synthesis or application available in the reviewed literature.

In general, the synthesis of direct azo dyes involves two main steps:

- **Diazotization:** An aromatic primary amine is treated with a source of nitrous acid (typically sodium nitrite in an acidic solution) to form a diazonium salt.
- **Azo Coupling:** The diazonium salt is then reacted with a coupling component, which is often a phenol, a naphthol, or an aromatic amine.

A production method for a generic red direct dye, which avoids the use of phosgene, outlines the steps of raw material selection, condensation, diazotization, and coupling.[8]

## Signaling Pathways and Logical Relationships

No information regarding the interaction of "**Direct Red 212**" with biological signaling pathways was identified in the public domain. Consequently, no diagrams for signaling pathways, experimental workflows, or logical relationships can be generated at this time.

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